

Personal protective equipment for handling Vanoxerine dihydrochloride

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Compound of Interest

Compound Name: Vanoxerine dihydrochloride

Cat. No.: B1682825

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Essential Safety and Handling Guide for Vanoxerine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Vanoxerine dihydrochloride**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risk.

Hazard Identification and Classification

Vanoxerine dihydrochloride is a potent and selective dopamine reuptake inhibitor.[1][2] It is classified as hazardous, with the following risk profile:

- Acute Toxicity: Harmful if swallowed.[3][4]
- Skin Corrosion/Irritation: Causes skin irritation.[3]
- Eye Damage/Irritation: Causes serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory tract irritation.[3]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[4]

Quantitative Data Summary

Parameter	Value	Source
CAS Number	67469-78-7	[3][4]
Molecular Formula	C28H32F2N2O · 2HCl	[4]
Molecular Weight	450.56 g/mol	[4]
Occupational Exposure Limits (OEL)	No data available	[3][4]
Storage (Powder)	-20°C	[2][4]
Storage (in Solvent)	-80°C	[1][4]

Operational Plan: Step-by-Step Handling and Disposal

This section outlines the procedural workflow for the safe handling of **Vanoxerine dihydrochloride** from receipt to disposal.

Receiving and Storage

- 1.1. Inspection: Upon receipt, visually inspect the container for any damage or leaks. If the container is compromised, treat it as a spill and follow the spill management protocol.
- 1.2. Personal Protective Equipment (PPE): Before handling the container, don the minimum required PPE: laboratory coat and chemical-resistant gloves.
- 1.3. Storage: Store the compound in a tightly sealed container in a cool, well-ventilated area designated for hazardous chemicals.[4] For long-term stability, store the powder form at -20°C and solutions at -80°C.[1][2][4]

Preparation and Experimentation

- 2.1. Engineering Controls: All handling of **Vanoxerine dihydrochloride** powder and solutions must be conducted in a certified chemical fume hood or a Class II or III biological

safety cabinet to minimize inhalation exposure.[5] Ensure easy access to an eyewash station and safety shower.[3][4]

- 2.2. Required PPE:
 - Eye and Face Protection: Wear safety goggles with side shields.[3][4] A full-face shield is recommended when there is a risk of splashing.[6]
 - Gloves: Wear two pairs of powder-free, chemical-resistant gloves (e.g., nitrile).[7] The outer glove should be removed and disposed of as hazardous waste immediately after handling the compound.
 - Gown: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[7]
 - Respiratory Protection: For activities that may generate dust or aerosols, a NIOSH-certified N95 or higher respirator is mandatory.[6]
- 2.3. Weighing and Reconstitution:
 - Handle the solid form carefully to avoid generating dust.
 - When preparing solutions, add the solvent slowly to the powder to prevent splashing.
- 2.4. General Practices:
 - Do not eat, drink, or smoke in the handling area.[3][4]
 - Wash hands thoroughly after handling the compound, even if gloves were worn.[3][4]

Spill Management

- 3.1. Evacuation: Evacuate non-essential personnel from the spill area.
- 3.2. PPE: Don full PPE, including respiratory protection, before addressing the spill.
- 3.3. Containment and Cleanup:

- For solid spills, gently cover with an absorbent material to avoid raising dust, then carefully scoop into a labeled hazardous waste container.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed, labeled hazardous waste container.[4]
- Decontaminate the spill area with an appropriate solvent (e.g., alcohol), followed by soap and water.[4]

Disposal Plan

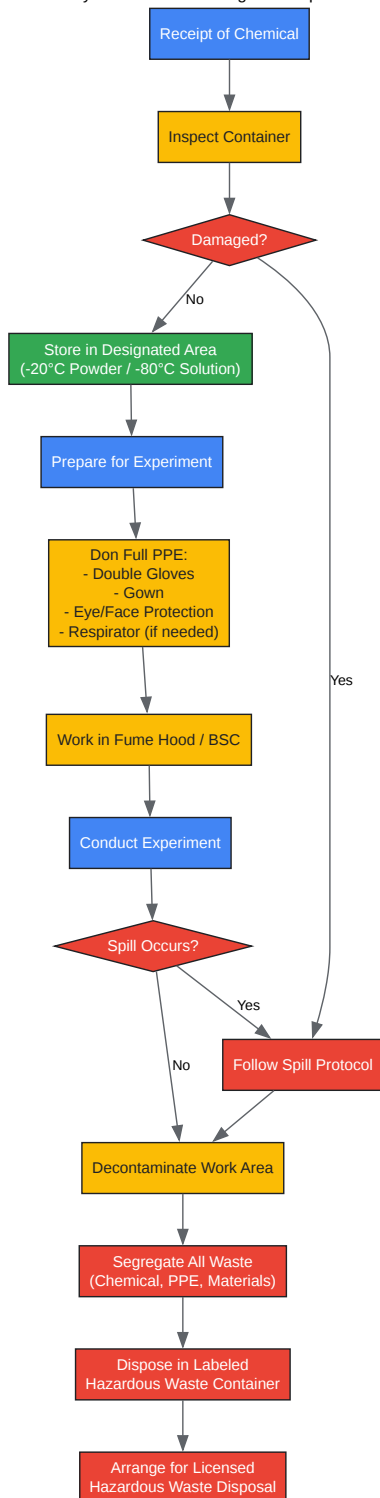
- 4.1. Waste Segregation: All materials contaminated with **Vanoxerine dihydrochloride**, including unused compound, empty containers, contaminated PPE, and cleanup materials, must be disposed of as hazardous pharmaceutical waste.
- 4.2. Waste Containers:
 - Use dedicated, leak-proof, and clearly labeled hazardous waste containers.[7] Hazardous pharmaceutical waste is typically collected in black containers.[8]
 - Do not mix with other waste streams.
- 4.3. Disposal Method:
 - Disposal must be handled by a licensed hazardous waste disposal company.
 - The primary method of disposal for hazardous pharmaceutical waste is incineration at a permitted facility.[2][8]
 - Do not dispose of **Vanoxerine dihydrochloride** down the drain, as it is very toxic to aquatic life.[2][4] The EPA prohibits the sewerage of hazardous pharmaceutical waste.[8][9]

Experimental Protocols and Visualizations

Logical Workflow for Handling and Disposal

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **Vanoxerine dihydrochloride**.

Vanoxerine Dihydrochloride Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Vanoxerine dihydrochloride**.

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